

# Discrepancy Identified: EP652 is a METTL3 Inhibitor, Not a GPR171 Agonist

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Compound of Interest		
Compound Name:	EP652	
Cat. No.:	B15623204	Get Quote

A comprehensive review of scientific literature reveals a fundamental discrepancy regarding the molecular target of the compound **EP652**. All available evidence indicates that **EP652** is a potent and selective inhibitor of the enzyme Methyltransferase-like 3 (METTL3), and not a GPR171 agonist as specified in the query.

Our in-depth search of chemical and pharmacological databases and peer-reviewed publications has consistently identified **EP652** as a small molecule developed for its therapeutic potential in oncology by targeting the m6A RNA methylation pathway.[1][2] Key studies describe the discovery, optimization, and preclinical evaluation of **EP652** as a METTL3 inhibitor with demonstrated efficacy in both liquid and solid tumor models.[1][2]

Conversely, research on G protein-coupled receptor 171 (GPR171) agonists, particularly in the context of pain modulation, identifies a different compound, MS15203, as the primary pharmacological tool for activating this receptor.[3][4][5][6][7][8] Studies involving GPR171 signaling and its therapeutic potential consistently refer to MS15203, with no mention of a compound named **EP652** in this context.

There is no scientific literature available that suggests **EP652** has any activity as a GPR171 agonist, nor is there any indication of cross-reactivity between the METTL3 inhibitor **EP652** and the GPR171 receptor. The signaling pathways and therapeutic applications of METTL3 inhibitors and GPR171 agonists are distinct.

Conclusion



It is crucial to rectify this case of mistaken identity before proceeding with the development of a technical guide. The compound of interest for a GPR171-focused whitepaper would be MS15203 or other reported agonists, not **EP652**.

We recommend a clarification of the intended molecular target. Should the interest lie in the discovery and development of the METTL3 inhibitor, a detailed technical guide on **EP652** can be provided. If the focus is indeed on GPR171 agonism, the content should be centered around MS15203 and the associated research.

Without this clarification, it is not possible to generate an accurate and scientifically sound technical document as requested.

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## References

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